

Application Notes and Protocols for Adenosine A1 Receptor Radioligand Binding Assay

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Compound of Interest

Compound Name: Adenosine receptor antagonist 4

Cat. No.: B020348

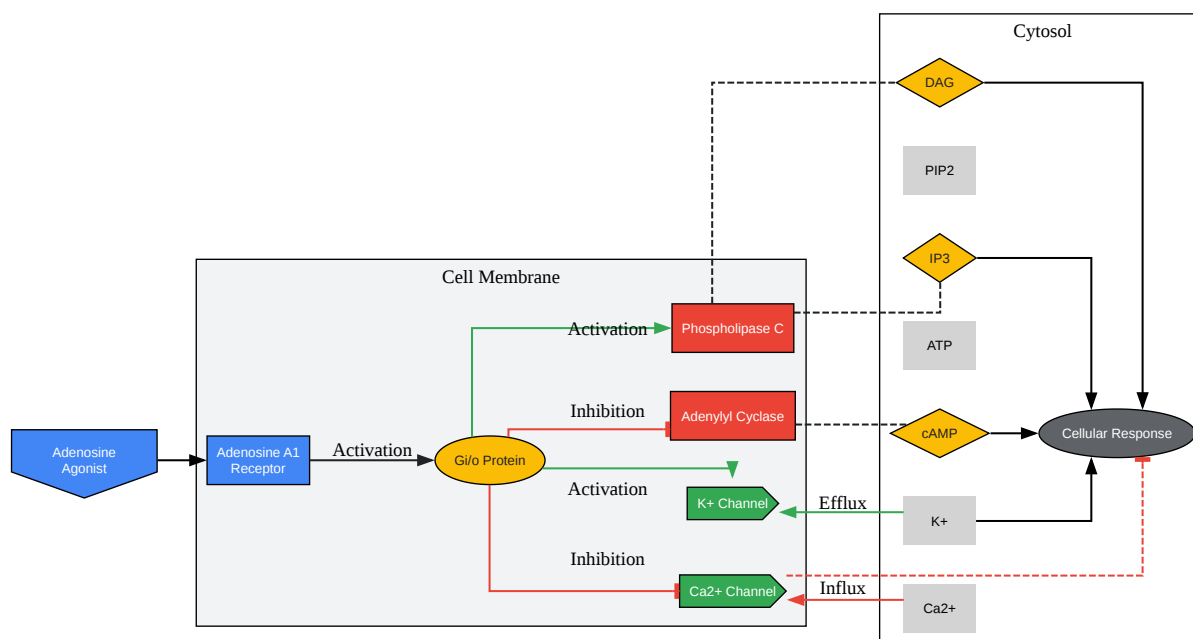
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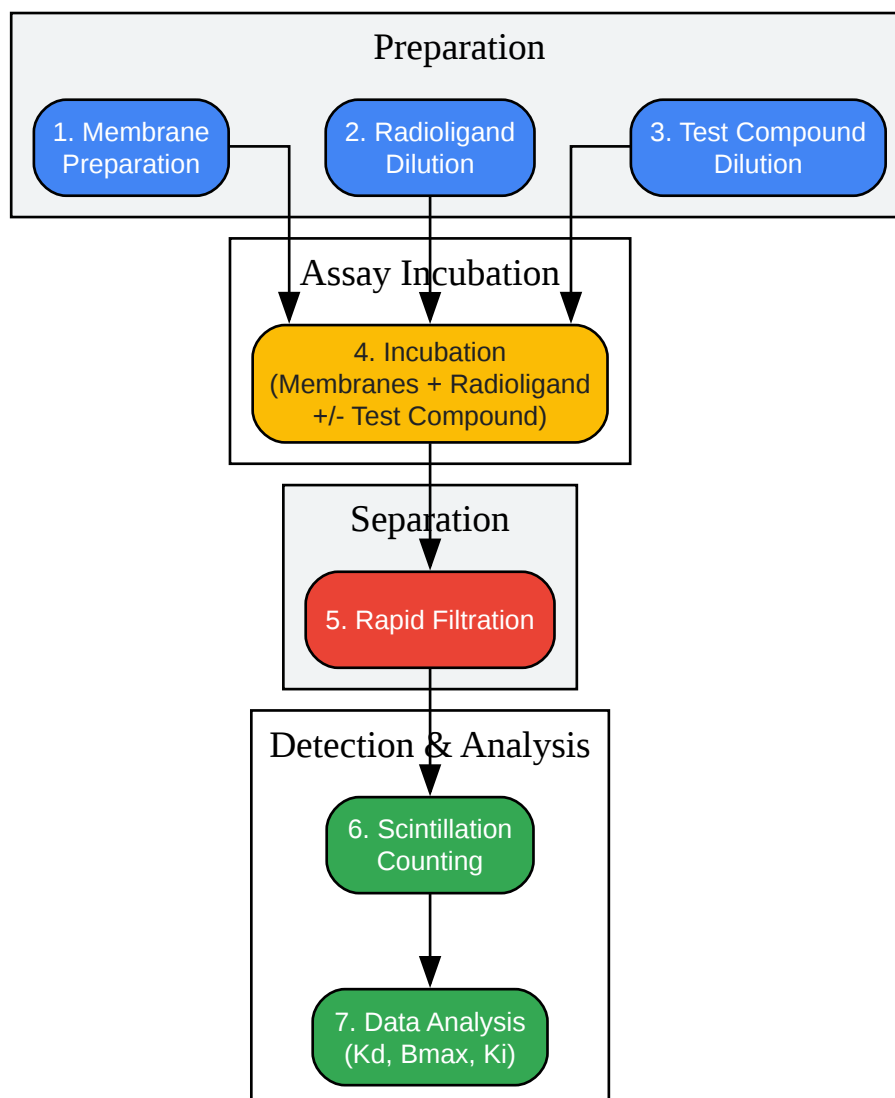
Audience: Researchers, scientists, and drug development professionals.

Introduction: The adenosine A1 receptor (A1AR) is a G protein-coupled receptor (GPCR) ubiquitously expressed throughout the human body, playing a crucial role in various physiological processes, including cardiovascular function, neurotransmission, and sleep regulation.[1][2] As a key therapeutic target, the development of selective ligands for the A1AR is of significant interest. Radioligand binding assays are a fundamental tool for characterizing the affinity of novel compounds for the A1AR and for quantifying receptor density in different tissues and cell preparations.[3][4] These application notes provide a detailed protocol for performing saturation and competition radioligand binding assays for the human adenosine A1 receptor using the selective antagonist radioligand [³H]8-Cyclopentyl-1,3-dipropylxanthine ([³H]DPCPX).

Signaling Pathway

Activation of the adenosine A1 receptor by an agonist initiates a cascade of intracellular signaling events. The receptor is primarily coupled to inhibitory G proteins (Gi/o).[1][5] This coupling leads to the inhibition of adenylyl cyclase, resulting in a decrease in intracellular cyclic AMP (cAMP) levels.[1][2] Additionally, A1AR activation can stimulate phospholipase C (PLC), leading to the production of inositol triphosphate (IP3) and diacylglycerol (DAG).[1] The receptor also modulates ion channel activity, typically activating potassium channels and inhibiting N-, P-, and Q-type calcium channels.[1]





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